

# spectroscopic characterization of 2-Methyl-4-phenylpyrimidine

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## Compound of Interest

Compound Name: **2-Methyl-4-phenylpyrimidine**

Cat. No.: **B1583994**

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An In-Depth Technical Guide to the Spectroscopic Characterization of **2-Methyl-4-phenylpyrimidine**

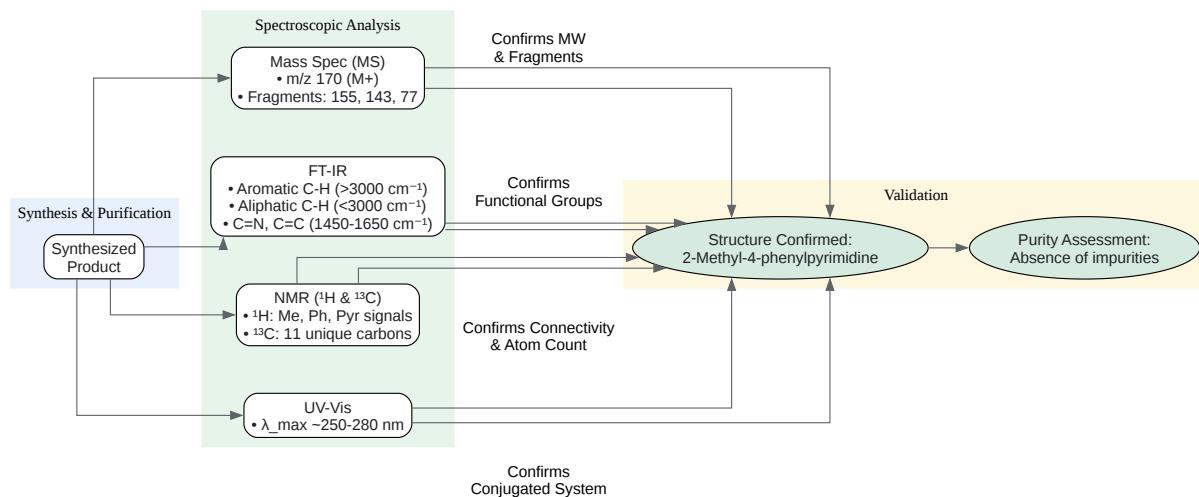
## Abstract

**2-Methyl-4-phenylpyrimidine** is a heterocyclic aromatic compound featuring a pyrimidine core, a key scaffold in numerous biologically active molecules.<sup>[1][2]</sup> Accurate and comprehensive structural elucidation is paramount for its application in medicinal chemistry and materials science. This guide provides a detailed framework for the spectroscopic characterization of **2-Methyl-4-phenylpyrimidine** using a multi-technique approach, including Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR), Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) spectroscopy. By integrating predicted data, established methodologies, and field-proven insights, this document serves as a practical reference for researchers engaged in the synthesis and analysis of pyrimidine derivatives.

## Molecular Structure and Spectroscopic Implications

The structure of **2-Methyl-4-phenylpyrimidine** ( $C_{11}H_{10}N_2$ ) consists of a pyrimidine ring substituted with a methyl group at the C2 position and a phenyl group at the C4 position.<sup>[3]</sup> Each component of this molecule—the pyrimidine ring, the phenyl ring, and the methyl group—exhibits unique spectroscopic signatures that, when analyzed collectively, provide an unambiguous confirmation of its identity and purity.

- Pyrimidine Ring: A six-membered aromatic heterocycle with two nitrogen atoms at positions 1 and 3. The nitrogen atoms significantly influence the electronic environment, deshielding adjacent protons and carbons.
- Phenyl Group: An aromatic substituent whose protons and carbons will appear in the characteristic aromatic regions of NMR spectra. Its attachment to the pyrimidine ring creates a conjugated  $\pi$ -system.
- Methyl Group: A simple alkyl substituent that will provide a distinct, upfield signal in the  $^1\text{H}$  NMR spectrum, serving as a key identifier.



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## References

- 1. Buy 2-Methyl-4-phenylpyrimidine | 21203-79-2 [smolecule.com]
- 2. 1187930-50-2|2-(4-Phenylpyrimidin-2-yl)ethylaminedihydrochloride|BLD Pharm [bldpharm.com]
- 3. 2-Methyl-4-phenylpyrimidine | CAS 21203-79-2 | TCI JT | 製品詳細 [tci-chemical-trading.com]
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